

Dibutyl malonate CAS number and structure

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Compound of Interest

Compound Name: *Dibutyl malonate*

Cat. No.: B074782

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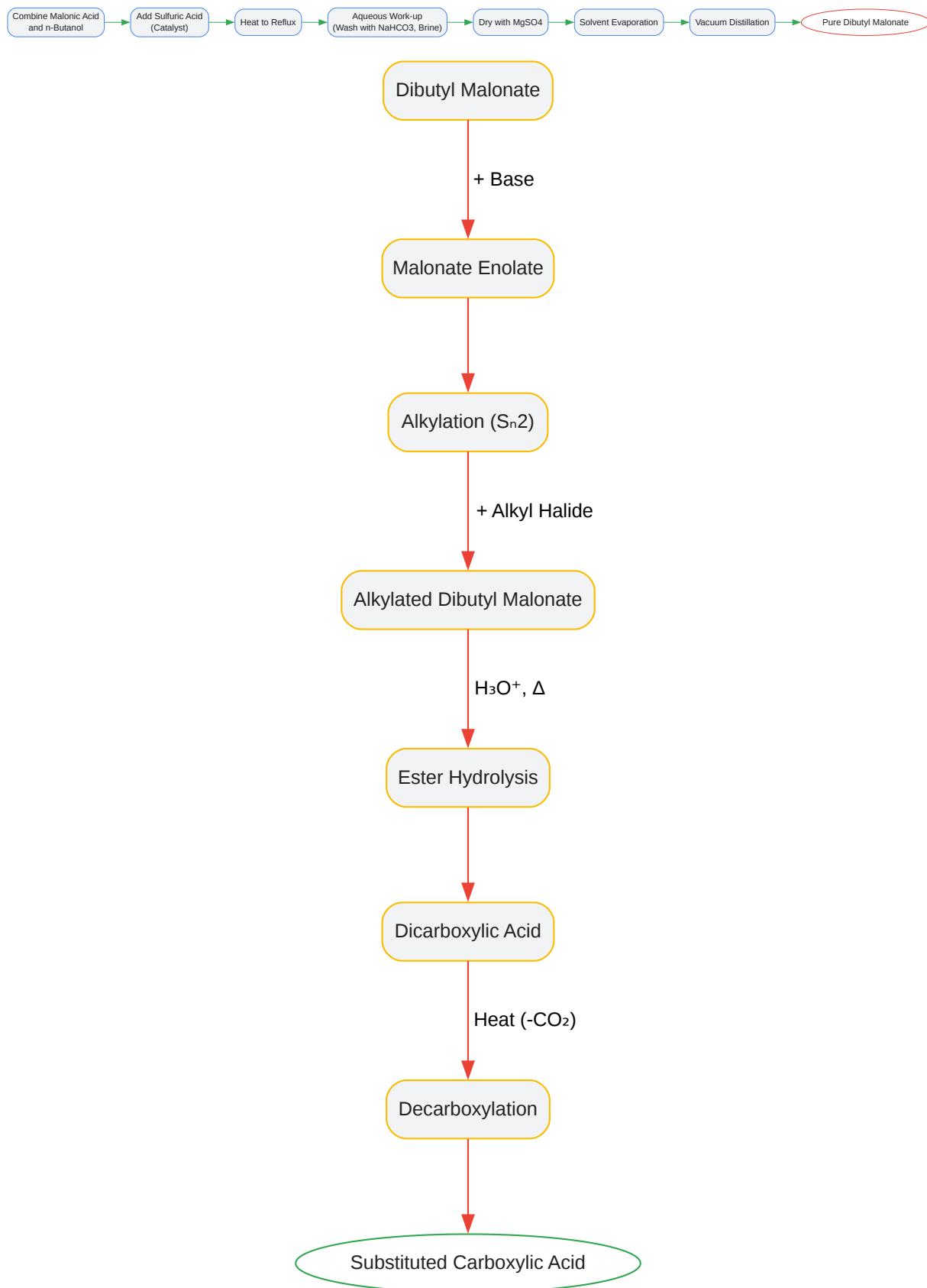
Chemical Identity and Structure

Dibutyl malonate, also known as di-n-butyl malonate or propanedioic acid, dibutyl ester, is an organic compound with the CAS number 1190-39-2.[\[1\]](#)[\[2\]](#) It is characterized by a central methylene group flanked by two carbonyl groups, which are in turn ester-linked to butyl groups.

The key identifiers for **dibutyl malonate** are summarized in the table below.

Identifier	Value
CAS Number	1190-39-2 [1] [2]
Molecular Formula	C ₁₁ H ₂₀ O ₄ [1] [2]
Molecular Weight	216.27 g/mol [1] [2]
IUPAC Name	Propanedioic acid, dibutyl ester [2]
Synonyms	Malonic acid, dibutyl ester; Di-n-butyl malonate [2]

Below is a 2D representation of the chemical structure of **dibutyl malonate**.

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References

- 1. chembk.com [chembk.com]
- 2. Propanedioic acid, dibutyl ester [webbook.nist.gov]
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